

Endogenous function of Conopressin S

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Compound of Interest

Compound Name: Conopressin S

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An In-depth Technical Guide to the Endogenous Function of **Conopressin S**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Conopressin S is a nonapeptide originally isolated from the venom of the marine cone snail *Conus striatus*.^{[1][2]} As a member of the vasopressin/oxytocin neurohormone family, it exhibits significant structural and functional homology to these mammalian peptides.^[3] While initially identified as a toxin, evidence suggests conopressins also serve as endogenous neurotransmitters and neuromodulators within molluscan nervous systems, regulating a variety of physiological processes.^{[3][4]} This document provides a comprehensive overview of the known endogenous functions of **Conopressin S**, its molecular interactions, signaling pathways, and the experimental methodologies used to elucidate its activity. It is intended to serve as a technical resource for researchers exploring neuropeptide function and developing novel therapeutics targeting G-protein coupled receptors (GPCRs).

Molecular Profile and Structure

Conopressin S is a cyclic nonapeptide with the primary sequence Cys-Ile-Ile-Arg-Asn-Cys-Pro-Arg-Gly-NH₂, featuring a disulfide bridge between the two cysteine residues at positions 1 and 6.^{[3][5]} This structural motif, a six-membered ring with a three-residue C-terminal tail, is characteristic of the vasopressin/oxytocin superfamily.^[2] Unlike mammalian vasopressin and oxytocin, **Conopressin S** possesses a positively charged Arginine at position 4 within the cyclic core, a feature that influences its receptor binding profile.^[4]

Molecular Interactions and Signaling Pathways

Conopressin S exerts its biological effects by interacting with vasopressin and oxytocin G-protein coupled receptors (GPCRs).[3][6] Its binding affinity varies across the different human receptor subtypes, showing a distinct pharmacological profile.[7] The interaction of **Conopressin S** with these receptors initiates intracellular signaling cascades that mediate its physiological effects.

Receptor Binding Affinity

The binding affinity of **Conopressin S** to human vasopressin (V1a, V1b, V2) and oxytocin (OTR) receptors has been quantified through competitive radioligand displacement assays. The data reveals a preference for the V1b receptor, with significantly lower affinity for the V1a receptor and negligible binding to the V2 receptor.[7][8]

Table 1: Binding Affinities (K_i) of **Conopressin S** at Human Receptors

Receptor Subtype	Binding Affinity (K _i , nM)
Vasopressin V1a	827 ± 76[7][8]
Vasopressin V1b	8.3 ± 1.6[7][8]
Vasopressin V2	> 10,000[7][8]

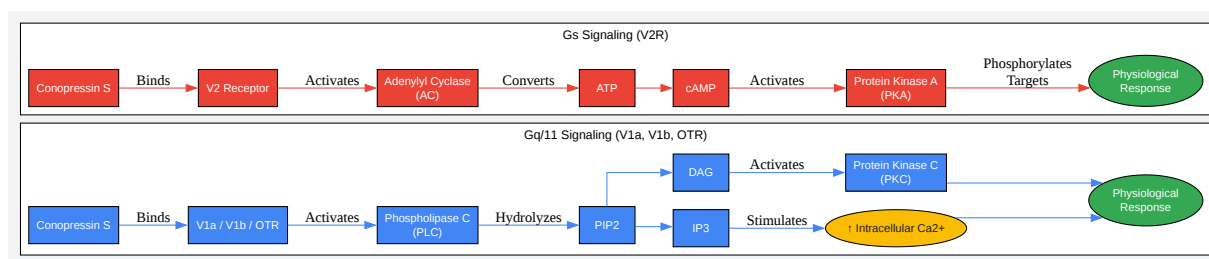
| Oxytocin (OTR) | 175 ± 13[7][8] |

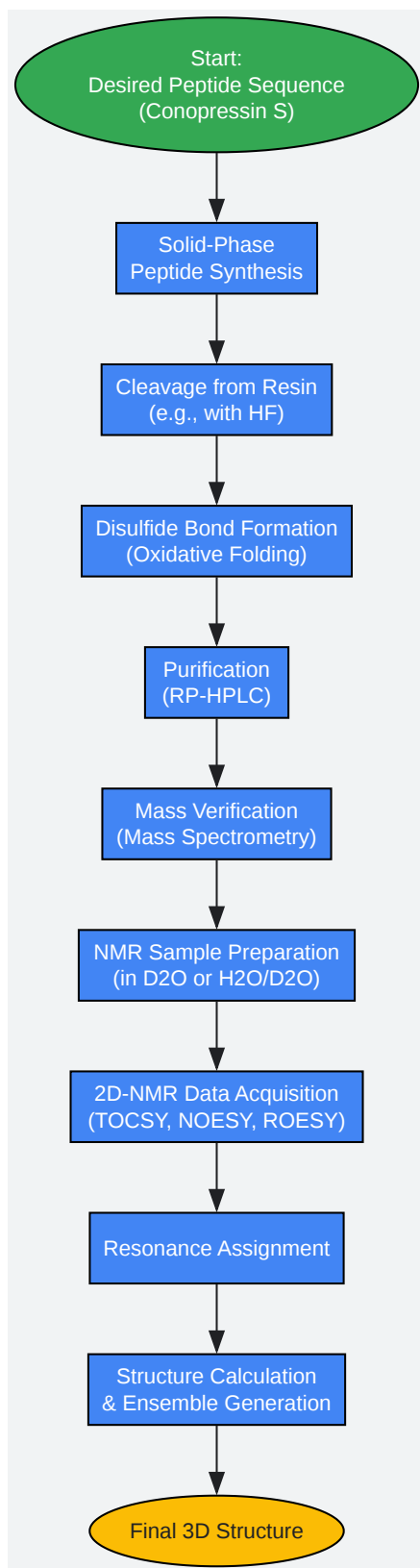
Intracellular Signaling

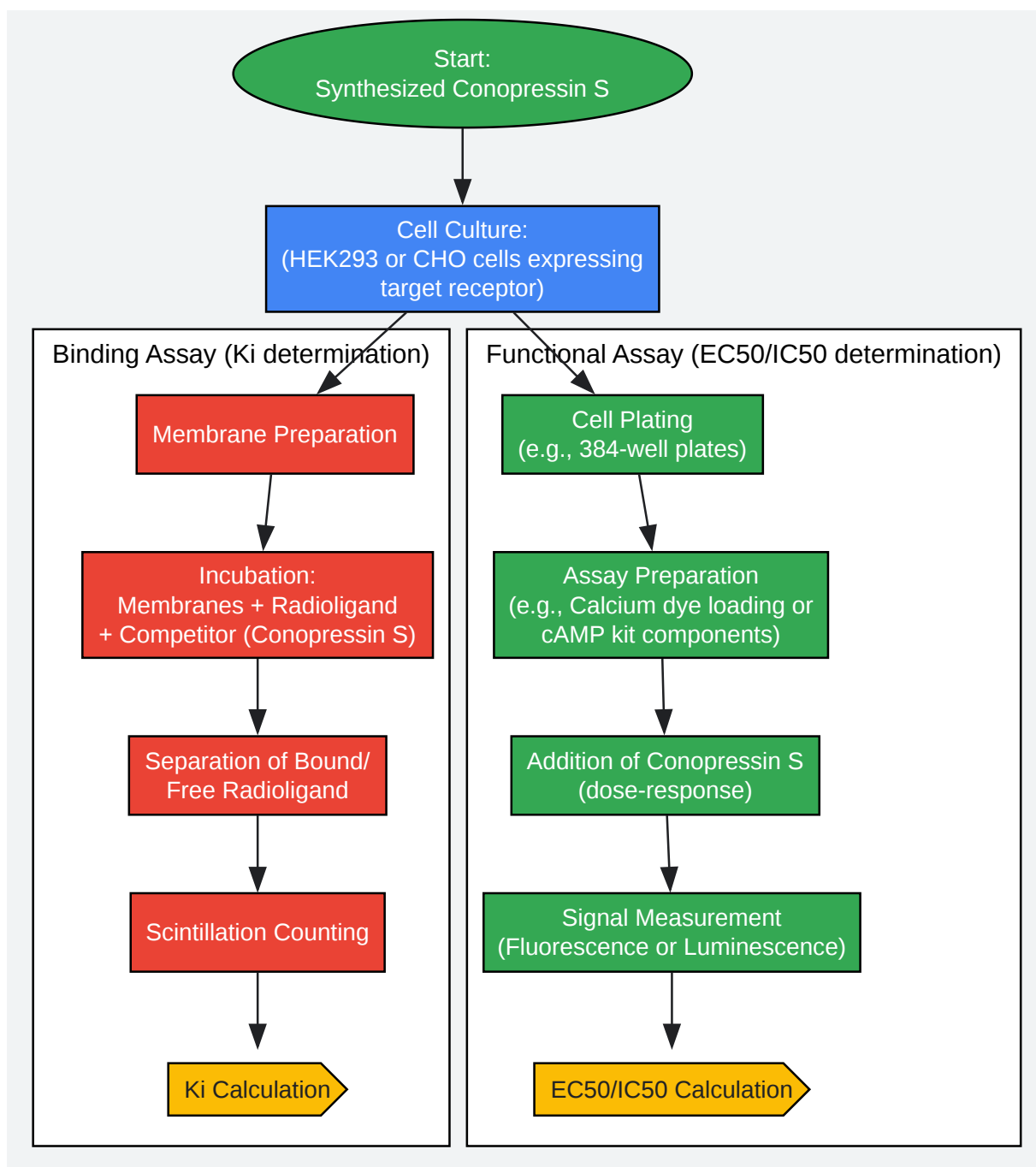
The activation of vasopressin and oxytocin receptors by ligands like **Conopressin S** triggers distinct downstream signaling pathways depending on the G-protein to which the receptor is coupled.

- Gq/11-Coupled Receptors (V1a, V1b, OTR): Ligand binding activates Phospholipase C (PLC), which hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ stimulates the release of intracellular calcium (Ca²⁺) from the endoplasmic reticulum, while DAG activates Protein Kinase C (PKC).[9]

- Gs-Coupled Receptors (V2): Ligand binding activates Adenylyl Cyclase (AC), leading to the conversion of ATP into cyclic AMP (cAMP). cAMP then activates Protein Kinase A (PKA), which phosphorylates various downstream targets.[9]







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References

- 1. Structure and activity of conopressins: insights into in silico oxytocin/V2 receptor interactions, anti-inflammatory potential, and behavioural studies - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Exploring bioactive peptides from natural sources for oxytocin and vasopressin drug discovery - PMC [pmc.ncbi.nlm.nih.gov]
- 3. qyaobio.com [qyaobio.com]
- 4. Synthesis, Pharmacological and Structural Characterization of Novel Conopressins from *Conus miliaris* - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. The Untapped Potential of Cone Snail Venom Peptides: Conopressin's Modulation of Oxytocin and Vasopressin Hormone Receptors [scholarsbank.uoregon.edu]
- 7. researchgate.net [researchgate.net]
- 8. espace.library.uq.edu.au [espace.library.uq.edu.au]
- 9. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
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